Application Notes and Protocols for (4-(Methoxymethoxy)-2-methylphenyl)boronic acid

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Compound of Interest

Compound Name:	*(4-(Methoxymethoxy)-2-methylphenyl)boronic acid*
CAS No.:	*1260374-05-7*
Cat. No.:	*B1463823*

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Introduction

(4-(Methoxymethoxy)-2-methylphenyl)boronic acid is a specialized organic reagent pivotal in the construction of complex molecular architectures, particularly in pharmaceutical and materials science research.[1] Its structure, featuring an ortho-methyl group and a protected phenol, presents both unique opportunities and challenges in synthetic chemistry. The ortho-methyl group introduces steric hindrance that can influence reaction kinetics and product yields, while the methoxymethyl (MOM) ether serves as a robust protecting group for the phenolic hydroxyl, which can be selectively removed post-coupling.

This guide provides an in-depth exploration of the handling, application, and optimization of this reagent, with a primary focus on its use in the Nobel Prize-winning Suzuki-Miyaura cross-coupling reaction.[2] The protocols and insights presented herein are curated for researchers, scientists, and drug development professionals to facilitate efficient and successful synthetic outcomes.

Physicochemical Properties, Handling, and Storage

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Proper handling and storage are paramount to maintain the integrity and reactivity of boronic acids.[3][4] Like many of its counterparts, **(4-(Methoxymethoxy)-2-methylphenyl)boronic acid** is susceptible to degradation, particularly through protodeboronation in the presence of moisture or harsh acidic/basic conditions.

Property	Value	Source
Molecular Formula	$C_9H_{13}BO_4$	N/A
Molecular Weight	196.01 g/mol	N/A
Appearance	White to off-white crystalline powder	[1]
Melting Point	169-174 °C (literature for similar compounds)	[5]
Solubility	Soluble in methanol, DMSO; Insoluble in water	[5][6]

Storage and Handling Protocol:

- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area, preferably refrigerated.[3] For long-term storage, keeping the material under an inert atmosphere (e.g., nitrogen or argon) is highly recommended to prevent degradation from moisture and air.[3]
- Handling: Handle in a well-ventilated area, preferably within a fume hood, to minimize inhalation of dust.[7][8] Wear appropriate personal protective equipment (PPE), including safety glasses with side shields, gloves, and a lab coat.[7][8][9] Avoid generating dust during transfer; use scoops or funnels for solid handling.[10]
- Incompatibilities: Avoid contact with strong oxidizing agents and strong acids.[3]

Core Application: Suzuki-Miyaura Cross-Coupling

The Suzuki-Miyaura reaction is a cornerstone of modern organic synthesis, enabling the formation of carbon-carbon bonds between sp^2-hybridized carbons.[2][11][12] This reaction is widely employed in the synthesis of biaryls, a common motif in many pharmaceutical agents.

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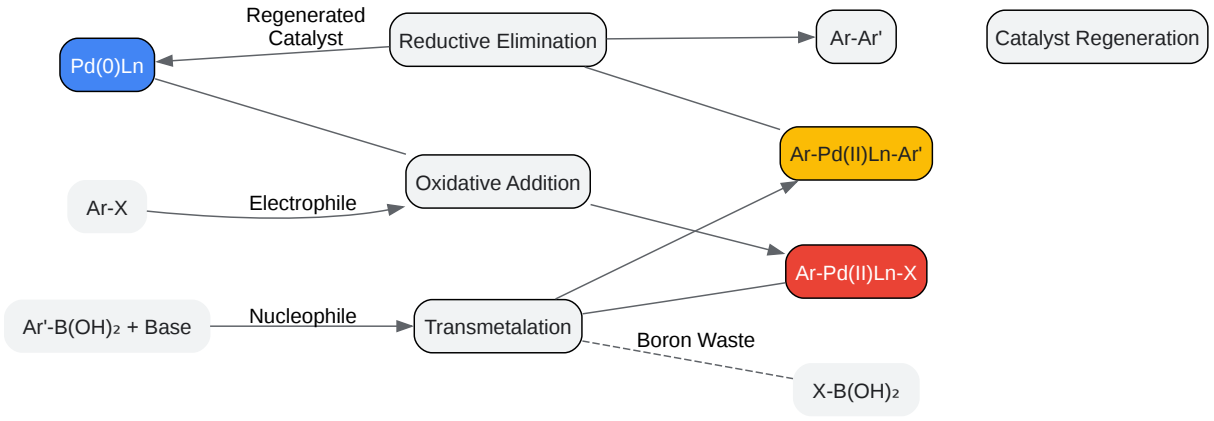
The Catalytic Cycle: A Mechanistic Overview

The reaction proceeds via a catalytic cycle involving a palladium catalyst. The generally accepted mechanism consists of three key steps:[2][13][14]

- Oxidative Addition: The active Pd(0) catalyst inserts into the carbon-halide bond of the coupling partner (e.g., an aryl bromide), forming a Pd(II) complex.
- Transmetalation: The organic group from the boronic acid is transferred to the palladium center, displacing the halide. This step is typically facilitated by a base, which activates the boronic acid to form a more nucleophilic boronate species.
- Reductive Elimination: The two organic fragments on the palladium complex couple, forming the new C-C bond and regenerating the Pd(0) catalyst, which re-enters the cycle.



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Caption: The catalytic cycle of the Suzuki-Miyaura cross-coupling reaction.

Protocol for Suzuki-Miyaura Coupling

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The ortho-methyl group on **(4-(Methoxymethoxy)-2-methylphenyl)boronic acid** introduces steric hindrance, which can slow down the rate of transmetalation and reductive elimination.[15][16] Therefore, the choice of catalyst, and particularly the ligand, is critical for achieving high yields. Bulky, electron-rich phosphine ligands (e.g., Buchwald ligands) or N-heterocyclic carbene (NHC) ligands are often necessary to promote the reaction with sterically demanding substrates.[15][16]

Materials:

- **(4-(Methoxymethoxy)-2-methylphenyl)boronic acid**
- Aryl halide or triflate (e.g., aryl bromide)
- Palladium catalyst (e.g., $Pd_2(dba)_3$ or $Pd(OAc)_2$)
- Ligand (e.g., SPhos, XPhos, or RuPhos)
- Base (e.g., K_2CO_3, K_3PO_4, or Cs_2CO_3)
- Anhydrous, degassed solvent (e.g., 1,4-dioxane/water, THF/water, or toluene)
- Reaction vessel (e.g., Schlenk flask or pressure tube)
- Inert gas supply (Argon or Nitrogen)

Step-by-Step Procedure:

- Reaction Setup: To a dry reaction vessel equipped with a magnetic stir bar, add the aryl halide (1.0 equiv), **(4-(Methoxymethoxy)-2-methylphenyl)boronic acid** (1.1–1.5 equiv), and the base (2.0–3.0 equiv).
- Catalyst/Ligand Addition: In a separate vial, pre-mix the palladium source (e.g., $Pd_2(dba)_3$, 1-2 mol%) and the ligand (2-4 mol% for monoligated catalysts like Buchwald ligands). Add this mixture to the reaction vessel. The use of pre-catalysts can also be beneficial.[17]
- Inert Atmosphere: Seal the reaction vessel and purge with an inert gas (argon or nitrogen) for 10-15 minutes. This is crucial as the active Pd(0) species is oxygen-sensitive.

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- Solvent Addition: Add the anhydrous, degassed solvent mixture (e.g., 1,4-dioxane and water in a 4:1 to 10:1 ratio) via syringe. The total solvent volume should be sufficient to ensure all reagents are dissolved at the reaction temperature.
- Reaction: Heat the mixture to the desired temperature (typically 80–110 °C) and stir vigorously.
- Monitoring: Monitor the reaction progress by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS) until the starting material is consumed.
- Workup:
  - Cool the reaction mixture to room temperature.
  - Dilute with an organic solvent such as ethyl acetate.
  - Wash the organic layer with water and then with brine to remove the base and inorganic byproducts.
  - Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate.
  - Filter and concentrate the solvent under reduced pressure.
- Purification: Purify the crude product by flash column chromatography on silica gel to obtain the desired biaryl compound.

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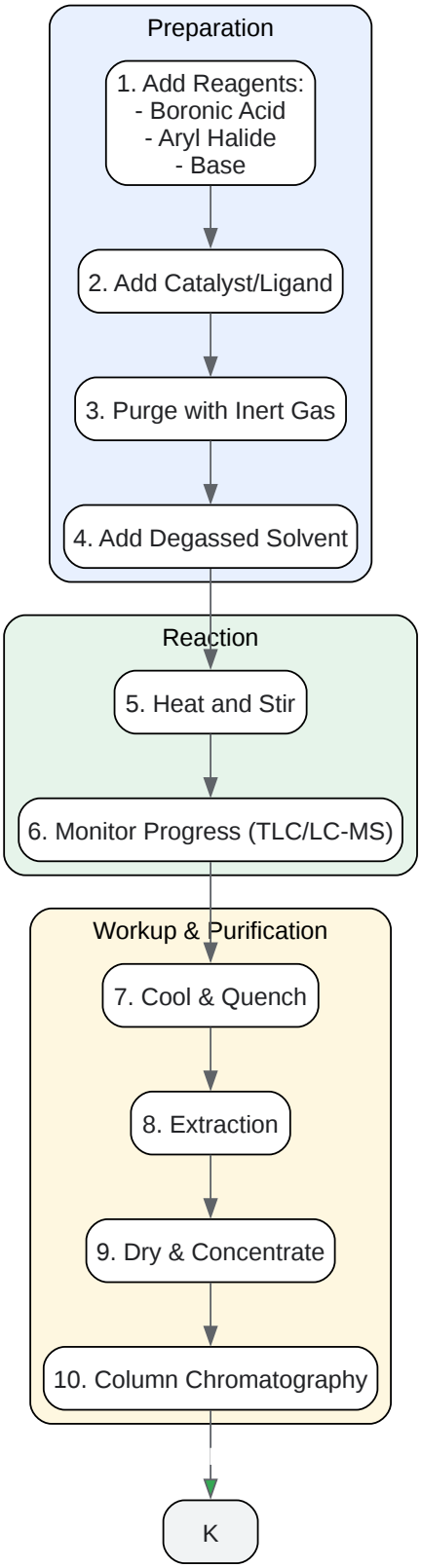

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